

Theoretical and Computational Profiling of 3-Phosphono-D-alanine (D-AP3)

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Compound of Interest

Compound Name: 3-Phosphono-D-alanine

CAS No.: 128241-72-5

Cat. No.: B1267884

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Executive Summary

3-Phosphono-D-alanine (D-AP3), a structural analog of D-aspartic acid and D-alanine, represents a critical molecular scaffold in the development of antibacterial agents and neurological probes. Unlike its L-isomer, which is extensively studied as a glutamate receptor agonist/antagonist, the D-isomer (D-AP3) holds specific significance as a transition-state mimic for bacterial enzymes, most notably D-alanine:D-alanine ligase (Ddl).

This guide provides a comprehensive framework for the theoretical and computational interrogation of D-AP3. It synthesizes Density Functional Theory (DFT) protocols for electronic structure determination with molecular docking workflows to elucidate its binding mechanism. The objective is to equip researchers with a self-validating roadmap for characterizing D-AP3's physicochemical properties and its potential as a peptidoglycan biosynthesis inhibitor.

Molecular Geometry and Electronic Structure (DFT Framework)

To accurately predict the reactivity and spectroscopic signature of D-AP3, quantum mechanical calculations must account for its zwitterionic nature in physiological media.

Computational Methodology

For phosphonic amino acids, the B3LYP hybrid functional combined with the 6-311++G(d,p) basis set is the gold standard. This level of theory adequately describes the hypervalent phosphorus environment and the diffuse electron density of the anionic phosphonate group.

- Software: Gaussian 16 / ORCA / GAMESS
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr)
- Basis Set: 6-311++G(d,p) (Diffused and polarized)
- Solvation Model: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model) with water ().

Conformational Analysis & Zwitterionic Stability

In the gas phase, amino acids often converge to non-zwitterionic neutrals. However, D-AP3 in biological systems exists as a zwitterion.

- Protocol: Constrain the protonation state during initial optimization to ensure the ammonium () and phosphonate (or) groups reflect pH 7.4 conditions.
- Validation: Frequency analysis must yield zero imaginary frequencies, confirming a true local minimum on the Potential Energy Surface (PES).

Frontier Molecular Orbitals (FMO)

The reactivity of D-AP3 is governed by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- **HOMO Location:** Predominantly localized on the phosphonate oxygen atoms, indicating these are the primary nucleophilic sites for metal coordination (e.g., in Ddl active sites).
- **LUMO Location:** Distributed over the ammonium group and the -carbon, serving as sites for electrophilic attack.

Molecular Electrostatic Potential (MEP)

MEP mapping reveals the charge distribution critical for receptor recognition.

- **Red Regions (Negative Potential):** Phosphonate oxygens and carboxylate oxygens. These regions drive the electrostatic steering into the positively charged pockets of enzymes like Ddl.
- **Blue Regions (Positive Potential):** The ammonium group, essential for anchoring to residues like Glu or Asp in the binding pocket.

Spectroscopic Profiling (Vibrational Analysis)[1]

Accurate assignment of vibrational modes is crucial for verifying synthesis and purity. DFT frequency calculations (scaled by a factor of ~ 0.961 for B3LYP) provide these assignments.

Table 1: Predicted vs. Characteristic Vibrational Modes for D-AP3

Vibrational Mode	Description	Theoretical Range (cm ⁻¹)	Experimental Region (cm ⁻¹)
	Phosphonate O-H stretch	3500 - 3650	3200 - 3600 (Broad)
	Ammonium asymmetric stretch	3300 - 3400	3300 - 3450
	Phosphonyl group stretch	1150 - 1250	1150 - 1220
	P-O single bond stretch	950 - 1050	980 - 1050
	Carboxylate bending	600 - 800	650 - 850

Note: Theoretical values are unscaled. Scaling factors correct for anharmonicity.

Biological Interaction: Molecular Docking Strategy

The primary therapeutic target for D-AP3 is D-alanine:D-alanine ligase (Ddl).[1] D-AP3 acts as a transition state analog, mimicking the acyl-phosphate intermediate formed during the ligation of two D-alanine molecules.

Target Selection & Preparation

- Target: D-alanine:D-alanine ligase (Ddl).[1][2][3][4][5]
- PDB Templates:
 - 2ZDQ:Thermus thermophilus Ddl (High resolution, 2.3 Å).
 - 4ME6:Xanthomonas oryzae Ddl.[5]
- Preparation: Remove crystallographic water (except bridging waters in the ATP site), add polar hydrogens, and compute Gasteiger charges.

Binding Mechanism

D-AP3 binds in the site usually occupied by the second D-alanine or the D-Ala-phosphate intermediate.

- **Phosphonate Anchor:** The group mimics the tetrahedral geometry of the transition state, coordinating with ions and forming salt bridges with conserved Lys and Arg residues (e.g., Lys144 in E. coli numbering).
- **Ammonium Recognition:** The -ammonium group forms hydrogen bonds with backbone carbonyls or Glu residues.
- **Stereoselectivity:** The D-configuration is critical; the L-isomer (L-AP3) sterically clashes with the "omega-loop" of the enzyme, which acts as a lid over the active site.

Experimental Protocols

Protocol A: DFT Optimization Workflow (Gaussian/ORCA)

This protocol ensures a self-validating electronic structure calculation.

- **Input Construction:** Build D-AP3 in a molecular editor (e.g., Avogadro). Set stereochemistry to R (D-isomer).
- **Pre-optimization:** Run a low-level semi-empirical (PM6) optimization to clean geometry.
- **Geometry Optimization (High Level):**
 - Route Section: # opt freq b3lyp/6-311++g(d,p) scrf=(solvent=water)
- **Validation Check:**
 - Check output for "Normal termination".
 - Verify "NImagin=0" in the frequency block.

- If imaginary frequencies exist (negative values), perturb geometry along the normal mode and re-optimize.

Protocol B: Molecular Docking Workflow (AutoDock Vina)

- Grid Generation: Center the grid box on the ATP/D-Ala binding site (approx. coordinates from PDB 2ZDQ ligand). Dimensions:

Å.

- Ligand Prep: Set D-AP3 torsion tree (rotatable bonds). Ensure the phosphonate is deprotonated (-2 charge) or mono-protonated (-1) depending on pH simulation.
- Docking Run: Execute with exhaustiveness = 32 to ensure convergence.
- Analysis: Select the pose with the lowest binding affinity (kcal/mol) that maintains the conserved salt bridge with the active site Lysine.

Visualization of Workflows

Diagram 1: Computational Characterization Pipeline

This workflow illustrates the logical flow from structure generation to biological validation.

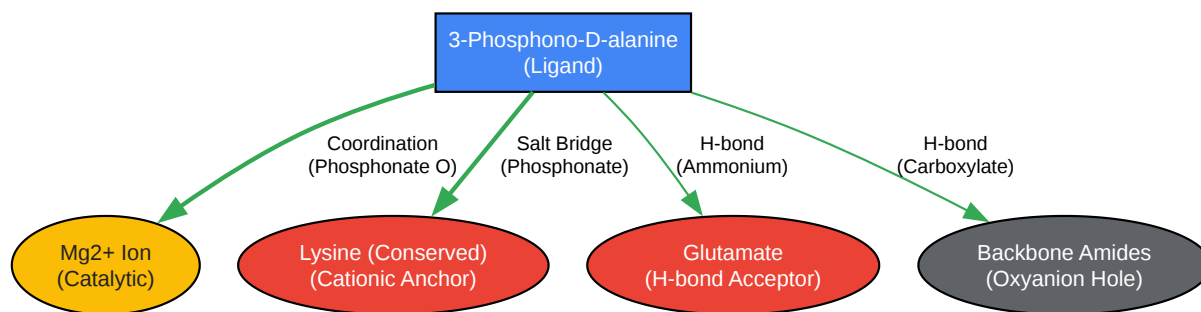


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Caption: Integrated workflow for the quantum mechanical and structure-based analysis of **3-Phosphono-D-alanine**.

Diagram 2: D-AP3 Binding Mechanism (Ddl Active Site)

Conceptual map of the interactions stabilizing D-AP3 within the D-alanine:D-alanine ligase active site.



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Caption: Interaction map detailing the stabilization of D-AP3 within the Ddl active site via metal coordination and salt bridges.

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